

Navigating the Stability of 3-Bromo-5-hydroxymethylisoxazole: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-5-hydroxymethylisoxazole

Cat. No.: B1273690

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This technical guide provides a comprehensive overview of the chemical stability and recommended storage conditions for **3-Bromo-5-hydroxymethylisoxazole**, a key building block in pharmaceutical and agrochemical research. Aimed at researchers, scientists, and professionals in drug development, this document synthesizes available data to ensure the integrity and proper handling of this compound.

Core Chemical Properties

Property	Value	Source
CAS Number	25742-00-1	[1]
Molecular Formula	C ₄ H ₄ BrNO ₂	
Molecular Weight	177.98 g/mol	[1]
Physical Form	Liquid	
IUPAC Name	(3-bromo-1,2-oxazol-5-yl)methanol	

Chemical Stability Profile

While specific, in-depth stability studies on **3-Bromo-5-hydroxymethylisoxazole** are not extensively published, data from supplier safety data sheets and research on related isoxazole derivatives provide critical insights into its stability profile. The compound is generally considered stable under standard ambient conditions.

Storage Recommendations

Several suppliers indicate that **3-Bromo-5-hydroxymethylisoxazole** can be stored at ambient or room temperature. For long-term storage, it is advisable to keep the compound in a tightly sealed container, protected from moisture and light, in a cool, dry, and well-ventilated area.

Impact of Environmental Factors:

Condition	Observation/Recommendation	Supporting Evidence
Temperature	Stable at ambient temperatures. Elevated temperatures may promote degradation.	Supplier data suggests room temperature storage. Studies on other isoxazole derivatives show temperature-dependent degradation. For instance, the degradation of 3-amino-5-methyl-isoxazole by <i>Nocardioides</i> sp. N39 was most efficient between 30-35°C, with reduced efficiency at lower temperatures and unsuitability at higher temperatures.[2]
Light	Potential for photodegradation, particularly under UV light. Storage in light-protected containers is recommended.	The isoxazole ring is known to be photoreactive and can undergo transformations such as isomerization to oxazoles upon UV irradiation.[3][4] Isoxazole-containing molecules have been shown to act as photo-crosslinkers when exposed to 254 nm light.[5]
pH	Stability is likely pH-dependent. Avoid strongly acidic or basic conditions.	While specific data is unavailable for this compound, isoxazole rings can be susceptible to hydrolysis under harsh pH conditions.
Moisture/Humidity	Hydrolysis is a potential degradation pathway. Store in a dry environment.	The presence of a hydroxymethyl group could make the compound susceptible to moisture.

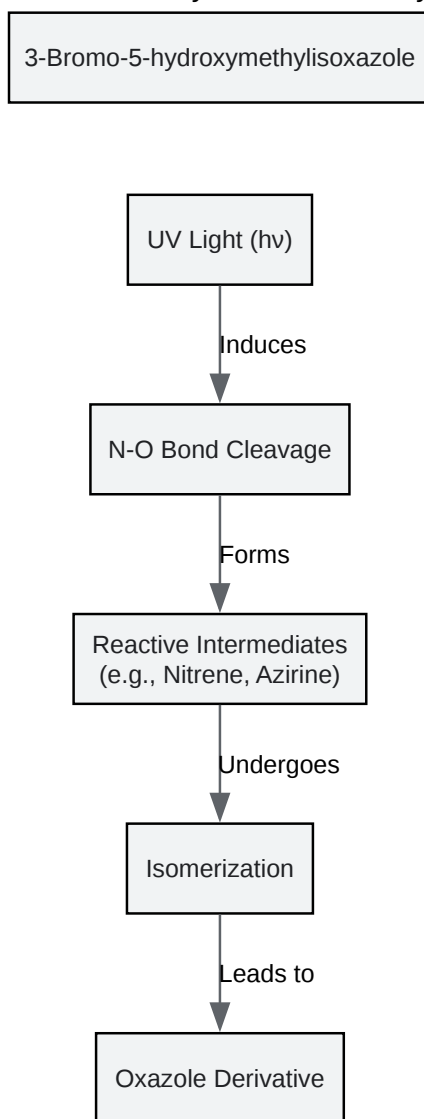
Potential Degradation Pathways

Based on the known chemistry of isoxazoles and bromo-substituted aromatic compounds, the following degradation pathways are plausible for **3-Bromo-5-hydroxymethylisoxazole**.

Photochemical Degradation

Exposure to UV light can induce cleavage of the N-O bond in the isoxazole ring, leading to various reactive intermediates and potentially isomerization to an oxazole derivative.

Potential Photodegradation Pathway of 3-Bromo-5-hydroxymethylisoxazole



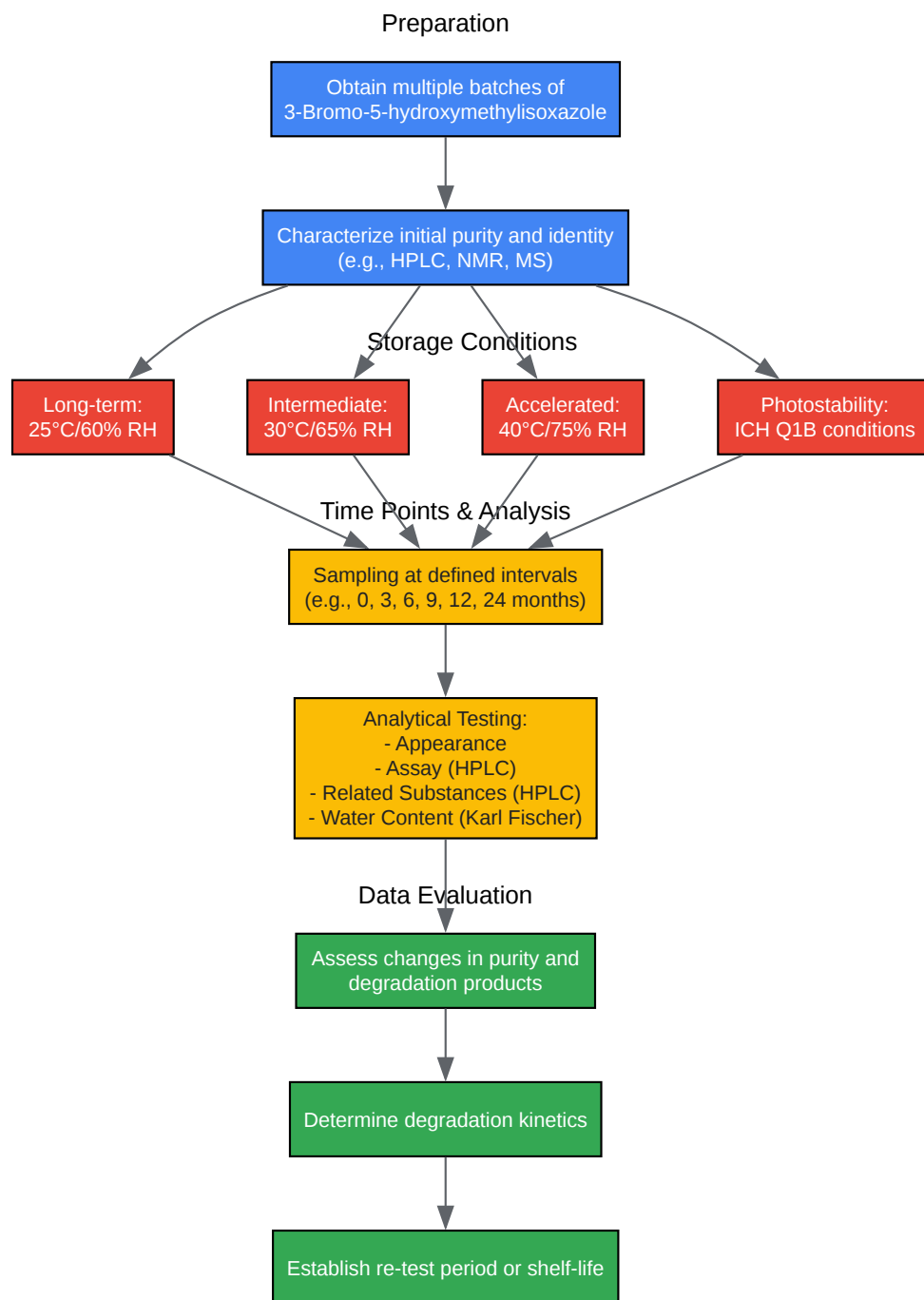
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Caption: Potential photodegradation pathway of **3-Bromo-5-hydroxymethylisoxazole**.

Proposed Experimental Protocol for Stability Testing

A comprehensive stability testing protocol is crucial to fully characterize the shelf-life and degradation profile of **3-Bromo-5-hydroxymethylisoxazole**. The following proposed workflow is based on general principles outlined in stability testing guidelines, such as those from the European Medicines Agency (EMA).

Proposed Experimental Workflow for Stability Testing

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Caption: Proposed workflow for a comprehensive stability study.

Methodologies for Key Experiments:

- High-Performance Liquid Chromatography (HPLC) for Assay and Related Substances:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid or other suitable modifier).
 - Detection: UV detection at a wavelength determined by the UV spectrum of the compound.
 - Purpose: To quantify the parent compound and detect and quantify any degradation products.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Technique: ^1H and ^{13}C NMR.
 - Purpose: To confirm the structure of the compound initially and to identify the structure of any significant degradation products that can be isolated.
- Mass Spectrometry (MS):
 - Technique: Coupled with HPLC (LC-MS).
 - Purpose: To determine the molecular weight of degradation products to aid in their identification.
- Karl Fischer Titration:
 - Purpose: To determine the water content of the substance, as water can be a reactant in hydrolytic degradation.

Handling and Safety Precautions

3-Bromo-5-hydroxymethylisoxazole is associated with hazard statements H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).

Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

3-Bromo-5-hydroxymethylisoxazole is a moderately stable compound under ambient conditions. However, for maintaining long-term integrity, particularly for use in sensitive applications such as drug development, careful control of storage conditions is paramount. Protection from light, moisture, and extreme temperatures is crucial to prevent degradation. The implementation of a rigorous stability testing program, as outlined in this guide, is strongly recommended to establish a definitive shelf-life and to fully understand the degradation profile of this important chemical intermediate.

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